Core Mechanism: Passive Diffusion and Intracellular Conjugation

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Compound of Interest

Compound Name:	*CellTracker Blue CMF2HC Dye*
Cat. No.:	*B8470942*

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CellTracker™ Blue CMF2HC (4-chloromethyl-6,8-difluoro-7-hydroxycoumarin) is a fluorescent probe designed for long-term cell tracking. Its entry into living cells is a two-stage process rooted in its chemical design.

- Passive Diffusion Across the Cell Membrane: The probe is engineered to be membrane-permeant, allowing it to freely diffuse across the lipid bilayer of live cells into the cytoplasm.[1][2][3][4] This process does not require active transport machinery and is driven by the concentration gradient.

- Intracellular Reaction and Retention: Once inside the cell, the mildly thiol-reactive chloromethyl group on the CMF2HC molecule reacts with intracellular components.[2][4] This reaction is primarily with thiol groups found on proteins and peptides, most notably glutathione (GSH).[1][2][4] The conjugation is believed to be mediated by the ubiquitous enzyme glutathione S-transferase (GST).[1][2][4] This reaction forms a covalent, cell-impermeant fluorescent adduct.[1][2] This new, larger molecule is trapped within the cell, unable to pass back across the cell membrane, ensuring stable, long-term labeling for at least 72 hours and through multiple cell divisions.[1][5]

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The fluorescence of CellTracker™ Blue CMF2HC does not require enzymatic cleavage for activation, unlike probes such as CMFDA.[5] The resulting cytoplasmic staining is uniform and brightly fluorescent at physiological pH.[5]

Quantitative Data Summary

The following tables summarize the key physical and spectral properties of CellTracker™ Blue CMF2HC, along with recommended concentrations for experimental use.

Table 1: Physical and Spectral Properties

Property	Value	Source
Molecular Formula	**$C_{10}H_5ClF_2O_3$**	**[6]**
Molecular Weight	246.6 g/mol	[4][5]
Excitation (Max)	371 nm	[1][4][5]
Emission (Max)	464 nm	[1][4][5]

| Solvent for Stock | Anhydrous DMSO |[5] |

Table 2: Recommended Experimental Concentrations

Application	Recommended Working Concentration	Source
Stock Solution	**10 mM**	**[5]**
Long-Term Staining (>3 days)	5–25 µM	[1][5]
Rapidly Dividing Cells	5–25 µM	[5]
Short-Term Experiments (e.g., viability)	0.5–5 µM	[1][5]

| Incubation Time | 15–45 minutes |[1][5] |

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Experimental Protocols

The following are generalized protocols for labeling adherent cells and cells in suspension. Optimization may be required depending on the specific cell type.

Reagent Preparation

- Warm the Vial: Before opening, allow the lyophilized CellTracker™ Blue CMF2HC vial to warm to room temperature.[5]
- Prepare Stock Solution: Dissolve the lyophilized product in high-quality, anhydrous dimethylsulfoxide (DMSO) to a final concentration of 10 mM.[5]
- Prepare Working Solution: Dilute the 10 mM stock solution to the desired final working concentration (e.g., 0.5–25 µM) in serum-free medium.[5] It is critical to use serum-free medium for this step, as serum components can react with the dye.
- Pre-warm Solution: Warm the final working solution to 37°C before applying it to the cells.[5]

Protocol for Adherent Cells

- Cell Culture: Grow adherent cells on coverslips or in an appropriate culture vessel.
- Remove Media: Aspirate the culture medium from the cells.
- Add Working Solution: Gently add the pre-warmed CellTracker™ Working Solution to the cells.[5]
- Incubate: Incubate the cells for 15–45 minutes under normal growth conditions (e.g., 37°C, 5% CO_2).[5]
- Wash: Remove the working solution and replace it with fresh, pre-warmed culture medium of choice.
- Image: Image the labeled cells using filters appropriate for the probe's excitation and emission spectra (Ex/Em: ~371/464 nm).[5]

Protocol for Cells in Suspension

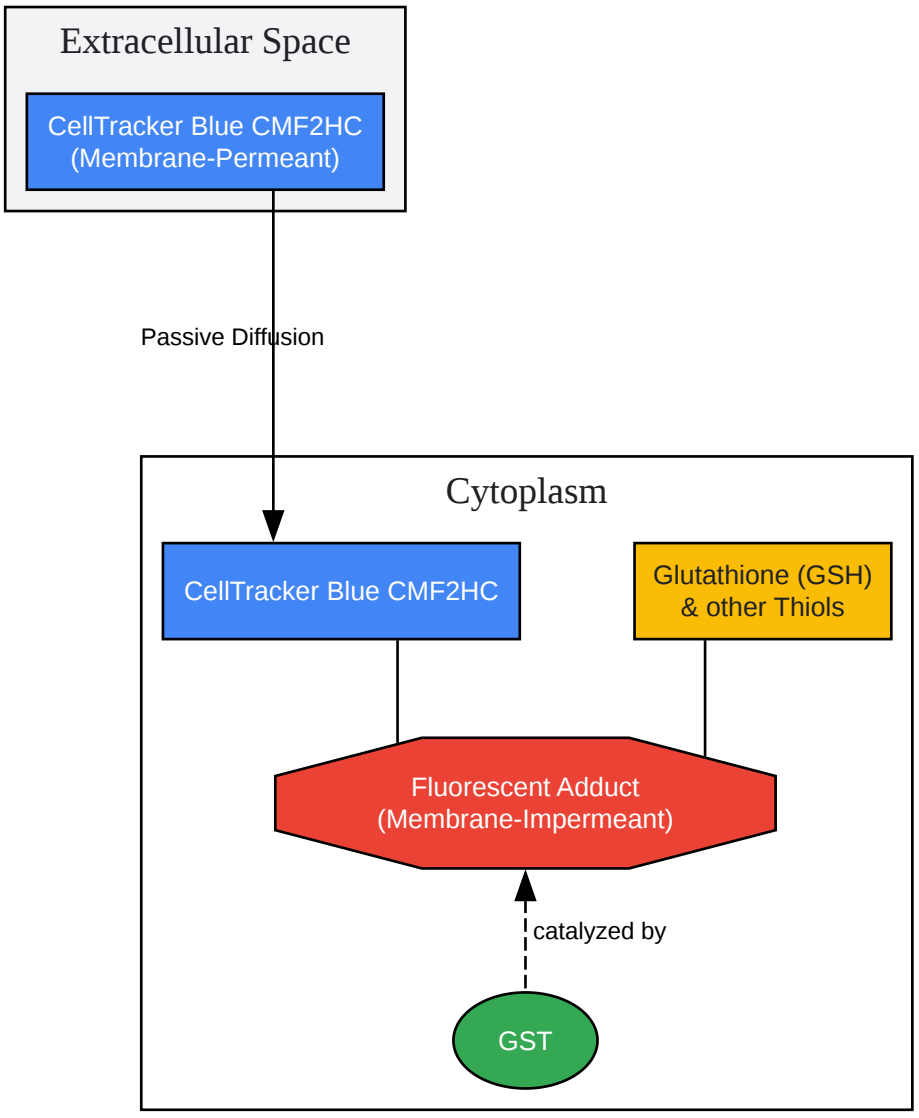
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- Harvest Cells: Harvest the cells by centrifugation and aspirate the supernatant.[5]
- Resuspend: Gently resuspend the cell pellet in the pre-warmed CellTracker™ Working Solution.[5]
- Incubate: Incubate the cell suspension for 15–45 minutes under growth conditions appropriate for the cell type.[5]
- Wash: Centrifuge the labeled cells, remove the supernatant containing the working solution, and resuspend the cells in fresh culture media.[5]
- Final Preparation: Dispense the labeled cells into the desired culture vessel or onto a slide for imaging.[5]
- Image: Image the cells using the appropriate filters (Ex/Em: ~371/464 nm).[5]

Visualizations

Mechanism of Cellular Uptake and Retention

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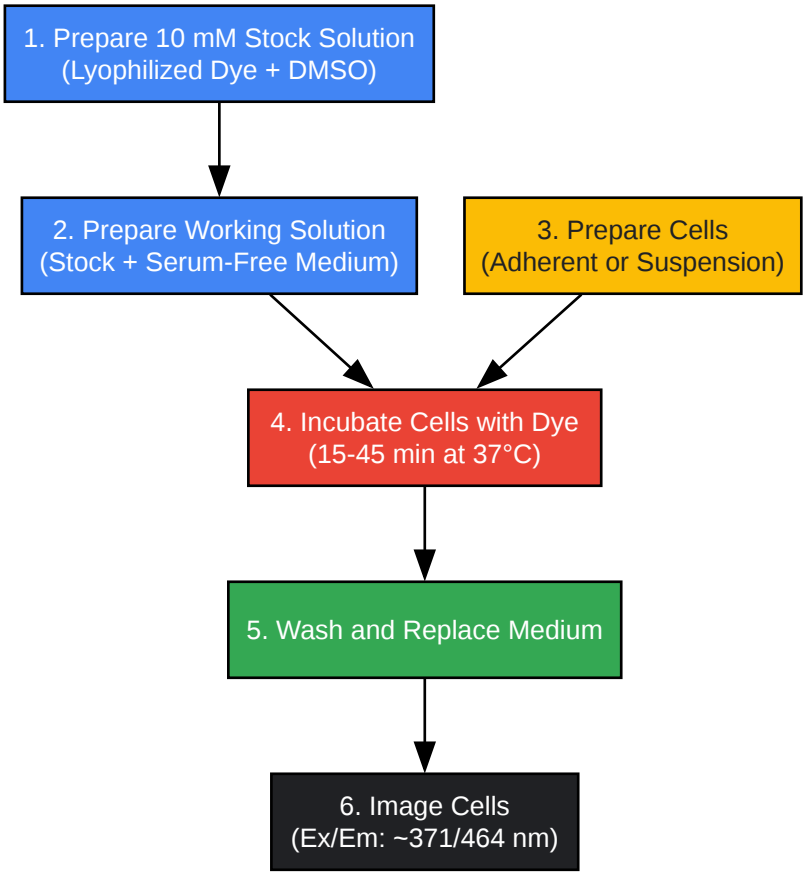


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Caption: Mechanism of CellTracker™ Blue CMF2HC entry and retention.

General Experimental Workflow

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Caption: Standard workflow for labeling cells with CellTracker™ Blue CMF2HC.

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